

A Head-to-Head Comparison of Plurafac Series Surfactants for Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Plurafac LF 403

Cat. No.: B1179497

[Get Quote](#)

For researchers, scientists, and drug development professionals, the selection of an appropriate surfactant is critical for experimental success. The Plurafac® series of nonionic surfactants, developed by BASF, offers a range of options with varying properties tailored to specific applications. This guide provides a head-to-head comparison of key Plurafac surfactants, supported by available data, to aid in the selection process for research and development.

The Plurafac series are alkoxylated fatty alcohols, known for their excellent wetting, dispersing, emulsifying, and low-foaming properties. These surfactants are particularly prevalent in cleaning formulations, but their versatile nature lends them to a wide array of research applications, including as emulsifiers, solubilizers, and dispersing agents in complex formulations. This guide focuses on the low-foaming (LF) series, which are of particular interest in applications where foam is undesirable.

Performance Data Overview

The selection of a Plurafac surfactant is often dictated by its physicochemical properties. Key parameters include the cloud point, wetting ability, and surface tension. The cloud point is the temperature at which a nonionic surfactant solution becomes turbid, indicating a phase separation that can impact performance. Wetting efficiency is a measure of how quickly a surfactant solution can wet a surface, while surface tension indicates the surfactant's ability to reduce the surface energy of a liquid.

The following tables summarize the performance data for various Plurafac LF series surfactants based on publicly available technical data.

Table 1: Cloud Point of Plurafac LF Surfactants

The cloud point is a critical parameter for applications requiring performance at specific temperatures. It is determined by observing the temperature at which a 1% aqueous solution of the surfactant becomes cloudy.

Surfactant	Cloud Point (°C) (1% aqueous solution)
Plurafac® LF 120	29
Plurafac® LF 221	34
Plurafac® LF 403	41
Plurafac® S 505 LF	47 ^[1]
Plurafac® LF 802	56
Plurafac® SL 62	62

Data sourced from BASF technical information, unless otherwise cited.

Table 2: Wetting Performance of Plurafac LF Surfactants

Wetting time is determined according to EN 1772, which measures the time in seconds for a cotton disk to sink in a surfactant solution. Shorter times indicate better wetting performance.

Surfactant	Wetting Time (s) at 23°C (1 g/L in distilled water + 2 g/L soda ash)
Plurafac® LF 131	approx. 50
Plurafac® LF 120	approx. 60
Plurafac® LF 221	approx. 75
Plurafac® LF 405	100[2]
Plurafac® LF 132	approx. 120
Plurafac® LF 223	approx. 220

Data sourced from BASF technical information, unless otherwise cited.[3]

Table 3: Surface Tension of Plurafac LF Surfactants

Surface tension is a measure of the cohesive energy present at the interface of a liquid. Lower values indicate greater surface activity. The data below represents the surface tension of a 1 g/L solution in distilled water at 23°C.

Surfactant	Surface Tension (mN/m)
Plurafac® LF 403	30[4]

Data for a broader range of Plurafac surfactants is not readily available in a comparable format.

Experimental Protocols

Detailed experimental protocols are crucial for replicating and building upon existing research. Below are methodologies for key performance evaluation experiments.

Cloud Point Determination (Based on EN 1890)

The cloud point of a nonionic surfactant is determined by observing the temperature at which the solution becomes turbid upon heating and clear upon cooling.

Apparatus:

- Water bath with temperature control and stirrer
- Thermometer
- Test tubes

Procedure:

- Prepare a 1% (w/w) solution of the Plurafac surfactant in deionized water.
- Place the solution in a test tube and immerse it in the water bath.
- Begin heating the water bath at a controlled rate (e.g., 1°C/min).
- Continuously observe the solution for the first sign of turbidity. The temperature at which turbidity appears is recorded as the cloud point.
- To confirm, slowly cool the solution and record the temperature at which it becomes clear again. The average of the two temperatures can be taken as the cloud point.

Wetting Time Measurement (Based on EN 1772)

This method assesses the efficiency of a wetting agent by measuring the time it takes for a standardized cotton disk to sink in the test solution.

Apparatus:

- Beaker (e.g., 400 mL)
- Standard cotton disks (e.g., Draves test skeins)
- Stopwatch

Procedure:

- Prepare the surfactant solution at the desired concentration (e.g., 1 g/L) in distilled water, with the addition of 2 g/L of soda ash as specified in some technical data sheets.^[3]
- Maintain the solution at a constant temperature (e.g., 23°C).

- Gently place a standard cotton disk on the surface of the solution.
- Start the stopwatch simultaneously.
- Stop the stopwatch as soon as the disk begins to sink.
- The recorded time is the wetting time.

Surface Tension Measurement (Wilhelmy Plate Method)

The Wilhelmy plate method is a common technique for measuring the equilibrium surface tension of a liquid.

Apparatus:

- Tensiometer with a Wilhelmy plate (typically platinum)
- Sample vessel
- Temperature-controlled chamber

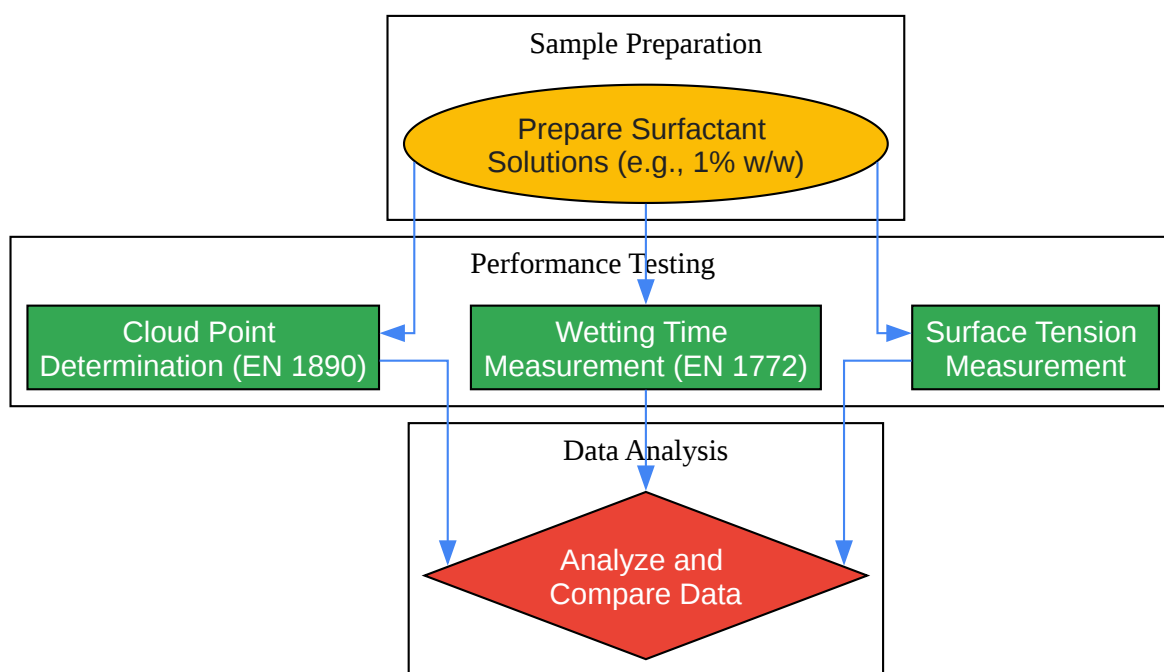
Procedure:

- Prepare the surfactant solution at the desired concentration (e.g., 1 g/L) in deionized water.
- Ensure the Wilhelmy plate is thoroughly cleaned (e.g., by flaming to red heat) to remove any contaminants.
- Place the surfactant solution in the sample vessel within the temperature-controlled chamber and allow it to equilibrate to the desired temperature (e.g., 23°C).
- Suspend the Wilhelmy plate from the tensiometer's balance.
- Raise the sample vessel until the liquid surface just touches the bottom edge of the plate.
- The force exerted on the plate by the liquid's surface tension is measured by the tensiometer.

- The surface tension is calculated from this force, the wetted perimeter of the plate, and the contact angle (which is assumed to be zero for a properly wetted plate).

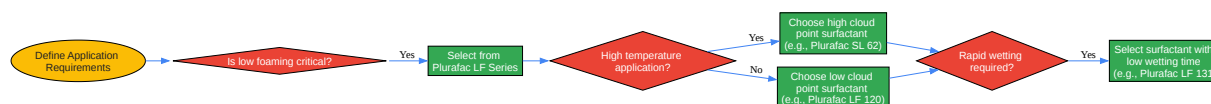
Visualizing Experimental and Logical Workflows

The following diagrams, created using the DOT language, illustrate a typical experimental workflow for surfactant characterization and a logical decision-making process for selecting a Plurafac surfactant.



[Click to download full resolution via product page](#)

Caption: Experimental Workflow for Surfactant Characterization.



[Click to download full resolution via product page](#)

Caption: Decision Tree for Plurafac Surfactant Selection.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. open.library.ubc.ca [open.library.ubc.ca]
- 2. Low-foam Surfactants [surfacefinishing.com]
- 3. care360.basf.com [care360.basf.com]
- 4. chesci.com [chesci.com]
- To cite this document: BenchChem. [A Head-to-Head Comparison of Plurafac Series Surfactants for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1179497#head-to-head-comparison-of-plurafac-series-surfactants-in-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com